

An In-Depth Technical Guide to the Discovery and Development of Felodipine

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Compound of Interest

Compound Name: *Teludipine Hydrochloride*

CAS No.: *108700-03-4*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Felodipine, a dihydropyridine calcium channel blocker, is a widely prescribed therapeutic agent for the management of essential hypertension and stable angina. This technical guide provides a comprehensive overview of the discovery, development, and core scientific principles underlying Felodipine. It details the historical milestones, from its initial synthesis to its approval and clinical use. The document elucidates the drug's mechanism of action at the molecular level, supported by signaling pathway diagrams. Key preclinical and clinical findings are summarized in structured tables, offering a clear comparison of quantitative data. Furthermore, this guide outlines the detailed methodologies for pivotal experiments that were instrumental in characterizing the pharmacological profile of Felodipine, providing a valuable resource for researchers in the field of cardiovascular drug discovery and development.

Discovery and Development History

The journey of Felodipine began in the laboratories of Hässle, a Swedish pharmaceutical company that was a division of Astra AB.

- 1979: Hässle scientists discovered the compound and filed the initial patent application, identifying its potential as an antihypertensive agent.[\[1\]](#)
- 1982: Recognizing the potential of Felodipine and other compounds, Astra AB entered into a partnership with the American pharmaceutical giant Merck & Co. to develop and market these drugs in the United States.[\[1\]](#)
- 1991: After a thorough three-and-a-half-year review process, the U.S. Food and Drug Administration (FDA) approved Felodipine for the treatment of hypertension.[\[1\]](#) It entered a competitive market of calcium channel blockers.[\[1\]](#)
- 1994: The collaboration between Astra AB and Merck evolved into a joint venture named Astra Merck.[\[1\]](#)
- 1998: Astra, which later became AstraZeneca, acquired Merck's share in the joint venture, taking full control of Felodipine.[\[1\]](#)
- 2004: The first generic versions of Felodipine became available in the United States, increasing its accessibility.[\[1\]](#)

Mechanism of Action

Felodipine exerts its therapeutic effect by acting as a selective blocker of voltage-dependent L-type calcium channels.[\[2\]](#) Its high selectivity for vascular smooth muscle over cardiac muscle tissue is a key characteristic of its pharmacological profile.[\[2\]](#)[\[3\]](#)

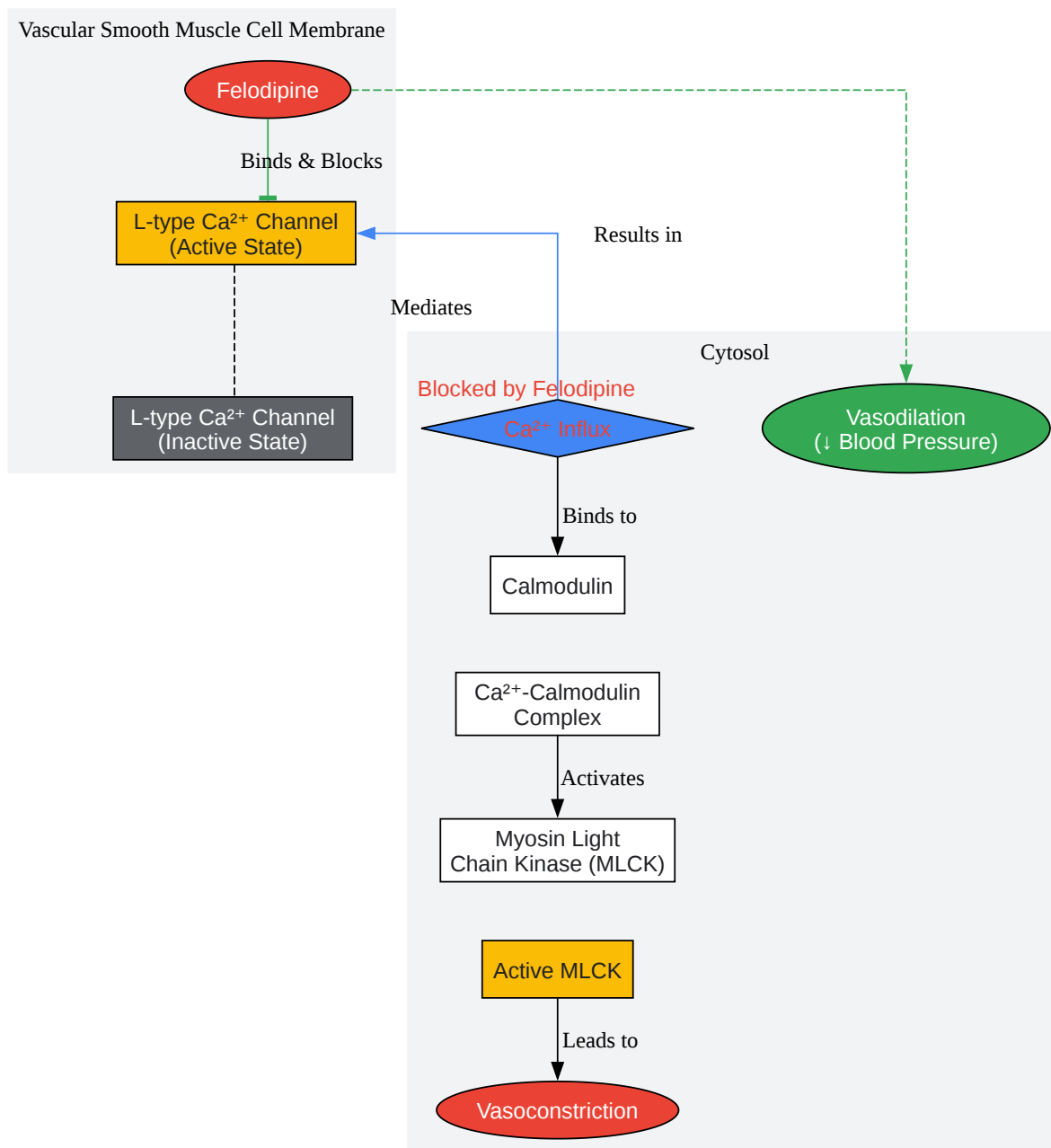
The primary mechanism involves the following steps:

- **Binding to L-type Calcium Channels:** Felodipine binds to the L-type calcium channels located on the cell membranes of arterial smooth muscle cells.[\[3\]](#) It stabilizes the inactive state of these channels.[\[4\]](#)
- **Inhibition of Calcium Influx:** This binding action blocks the influx of extracellular calcium ions into the smooth muscle cells during depolarization.[\[2\]](#)
- **Prevention of Muscle Contraction:** The influx of calcium is a critical trigger for the contraction of smooth muscle. Calcium ions bind to calmodulin, which in turn activates myosin light chain

kinase (MLCK).[3] Activated MLCK phosphorylates myosin, leading to its interaction with actin and resulting in muscle contraction.[3] By blocking calcium entry, Felodipine disrupts this cascade.[3]

- **Vasodilation and Blood Pressure Reduction:** The inhibition of smooth muscle contraction leads to the relaxation and dilation of arterioles (vasodilation).[3] This reduces peripheral vascular resistance, which is the primary cause of the drug's antihypertensive effect.[2]

Signaling Pathway of Felodipine's Action



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Caption: Signaling pathway of Felodipine in vascular smooth muscle cells.

Pharmacokinetic Profile

Felodipine is characterized by complete absorption after oral administration, but it undergoes significant first-pass metabolism, primarily by the CYP3A4 enzyme in the liver, which results in a lower systemic bioavailability.[\[2\]](#)[\[5\]](#)

Table 1: Pharmacokinetic Parameters of Felodipine Extended-Release (ER)

Parameter	Value	Reference
Bioavailability	~15-20%	[6] [7]
Time to Peak Plasma Conc. (Tmax)	2.5 - 5 hours	[3]
Plasma Protein Binding	>99%	[3]
Volume of Distribution (Vd)	~10 L/kg	[7]
Metabolism	Hepatic (primarily CYP3A4)	[5]
Elimination Half-life (t _{1/2})	~11 - 16 hours (terminal)	[3]

| Excretion | ~70% as metabolites in urine, ~10% in feces [\[7\]](#) |

Preclinical and Clinical Efficacy

The antihypertensive effects of Felodipine have been extensively studied in both animal models and human clinical trials.

Preclinical Studies

In spontaneously hypertensive rats (SHR), a common animal model for hypertension, oral administration of Felodipine demonstrated a potent, dose-dependent, and long-lasting antihypertensive effect compared to nifedipine.[\[8\]](#) Studies in animal models also highlighted Felodipine's high vascular selectivity, showing that it reduces peripheral resistance and blood pressure with minimal direct effects on the myocardium.[\[7\]](#)

Clinical Trials

Numerous clinical trials have established the efficacy and safety of Felodipine in treating hypertension. The extended-release (ER) formulation allows for once-daily dosing.

Table 2: Dose-Response of Felodipine ER in Mild to Moderate Hypertension (8-week study)

Treatment Group	N	Mean Reduction in Diastolic BP (mmHg)	Reference
Placebo	-	-5.3	[9]
Felodipine ER 2.5 mg	-	-7.8	[9]
Felodipine ER 5 mg	-	-9.5	[9]
Felodipine ER 10 mg	-	-11.3	[9]

BP measured at trough (24 hours post-dose).

The Felodipine Event Reduction (FEVER) study, a large-scale, long-term trial in Chinese hypertensive patients, demonstrated that adding low-dose Felodipine to a diuretic regimen resulted in a significant reduction in stroke and total cardiovascular events.[\[10\]](#)

Table 3: Key Outcomes of the FEVER Study

Parameter	Hydrochlorothiazide + Placebo	Hydrochlorothiazide + Felodipine	Reference
Baseline SBP/DBP (mmHg)	154.4 / 91.3	154.2 / 91.0	[10]
End of Study SBP/DBP (mmHg)	142.5 / 85.0	137.3 / 82.5	[10]

| Primary Endpoint (Stroke) Reduction | - | 27% (p=0.001) |[\[10\]](#) |

Safety and Tolerability

The most common adverse events associated with Felodipine are related to its vasodilatory properties.

Table 4: Incidence of Common Adverse Events for Felodipine ER (2.5-10 mg daily)

Adverse Event	Placebo (%) (N=334)	Felodipine ER (%) (N=861)	Reference
Peripheral Edema	2.1	8.8	[4]
Headache	7.2	11.4	[4]
Flushing	0.9	4.0	[4]
Dizziness	2.7	3.7	[4]
Upper Respiratory Infection	4.5	5.2	[4]
Asthenia (Weakness)	2.1	2.8	[4]
Cough	1.8	2.2	[4]

Data from controlled clinical trials.

Peripheral edema is generally mild, dose- and age-dependent, and typically occurs within the first few weeks of treatment.[11]

Experimental Protocols

The characterization of Felodipine involved a range of standard and specialized experimental protocols.

In Vitro Vascular Reactivity Assay

This assay is used to determine the effect of a compound on vascular smooth muscle contraction.

- Objective: To measure the vasodilatory effect of Felodipine on isolated arterial tissue.

- Methodology:
 - Tissue Preparation: Rings of a blood vessel (e.g., rat thoracic aorta or tail artery) are dissected and mounted in an organ bath containing a physiological salt solution (e.g., Krebs-Henseleit solution), maintained at 37°C and aerated with 95% O₂ / 5% CO₂.[\[12\]](#)
 - Contraction Induction: The arterial rings are pre-contracted with an agent like norepinephrine or a high concentration of potassium chloride (KCl) to induce a stable contraction.[\[12\]](#)
 - Drug Application: Felodipine is added to the bath in a cumulative concentration-response manner.
 - Measurement: The isometric tension of the rings is continuously recorded using a force transducer. A decrease in tension indicates vasodilation.
 - Data Analysis: The relaxation is expressed as a percentage of the pre-induced contraction, and concentration-response curves are plotted to determine parameters like EC₅₀ (half-maximal effective concentration).

Patch-Clamp Electrophysiology

This technique allows for the direct measurement of ion channel activity in single cells.

- Objective: To quantify the inhibitory effect of Felodipine on L-type calcium channel currents.
- Methodology:
 - Cell Preparation: Single ventricular myocytes are isolated from an animal heart (e.g., guinea pig) or a stable cell line expressing the target channel is used.[\[13\]](#)
 - Whole-Cell Configuration: A glass micropipette with a very fine tip is sealed onto the surface of a single cell. The membrane patch under the pipette is then ruptured to gain electrical access to the cell's interior (whole-cell configuration).[\[13\]](#)
 - Voltage Clamp: The cell membrane potential is clamped at a specific holding potential (e.g., -80 mV or -40 mV).[\[13\]](#) Depolarizing voltage steps are applied to activate the L-type calcium channels.

- Current Measurement: The resulting inward flow of ions (the calcium current, I_{Ca}) is measured.
- Drug Perfusion: A solution containing Felodipine is perfused over the cell, and the I_{Ca} is measured again.
- Data Analysis: The reduction in current amplitude in the presence of the drug is used to determine the inhibitory potency (e.g., IC_{50} , half-maximal inhibitory concentration).[13]

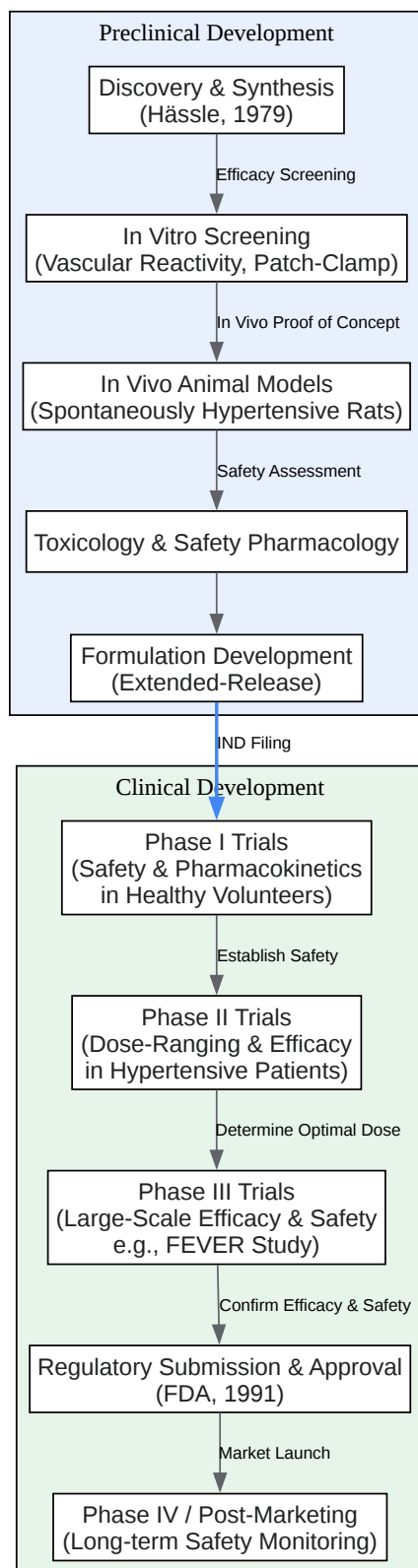
In Vivo Hypertensive Animal Model

This protocol evaluates the antihypertensive efficacy of a compound in a living animal.

- Objective: To assess the effect of Felodipine on blood pressure in a relevant animal model of hypertension.
- Methodology:
 - Animal Model: Spontaneously Hypertensive Rats (SHR) or stroke-prone SHR (SHRSP) are commonly used as they genetically develop hypertension.[5] Age-matched normotensive Wistar-Kyoto (WKY) rats serve as controls.[5]
 - Drug Administration: Felodipine is administered orally, often mixed with the chow, for a specified period (e.g., 2-8 weeks).[5][12]
 - Blood Pressure Measurement: Blood pressure is measured at regular intervals using a non-invasive tail-cuff method or via a permanently implanted arterial catheter for continuous monitoring.[12]
 - Data Collection: Systolic and diastolic blood pressure, as well as heart rate, are recorded.
 - Analysis: The blood pressure values of the treated SHR group are compared to those of an untreated SHR group and the normotensive WKY group to determine the antihypertensive effect.[5]

Developmental and Clinical Workflow

The development of a drug like Felodipine follows a structured, multi-stage process from laboratory discovery to clinical application.



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Caption: General workflow for the development of Felodipine.

Conclusion

Felodipine stands as a significant achievement in cardiovascular pharmacology. Its development, rooted in a clear understanding of calcium channel physiology, has provided a valuable tool for the management of hypertension. The high vascular selectivity of Felodipine minimizes cardiac side effects and, combined with an advanced extended-release formulation, offers an effective and well-tolerated once-daily therapeutic option. The comprehensive data gathered from decades of preclinical and clinical research, as outlined in this guide, underscore its established role in clinical practice and provide a foundational case study for future drug development endeavors in this class.

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